

An In-depth Technical Guide to 4-Methyl-2-phenylpent-2-enal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-2-phenylpent-2-enal

Cat. No.: B1580967

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Methyl-2-phenylpent-2-enal**, a synthetic flavoring agent also known by various synonyms. This document details its chemical identity, properties, synthesis, and analytical methods. A significant focus is placed on the recent regulatory scrutiny and toxicological findings, particularly concerning its genotoxicity, which is of paramount importance for professionals in the fields of research and drug development. The guide includes detailed experimental protocols and visual diagrams to elucidate key processes and pathways.

Chemical Identity and Properties

4-Methyl-2-phenylpent-2-enal is an α,β -unsaturated aldehyde that has been used as a flavoring substance, imparting a characteristic cocoa-like aroma. Its unique structure, featuring a phenyl group and a branched alkyl chain, contributes to its distinct sensory properties.

Synonyms and CAS Number

The unambiguous identification of a chemical substance is crucial for research and regulatory purposes. The Chemical Abstracts Service (CAS) has assigned the number 26643-91-4 to **4-Methyl-2-phenylpent-2-enal**. This compound is also known by a variety of synonyms, which are summarized in the table below.

Table 1: Synonyms and Identifiers for 4-Methyl-2-phenylpent-2-enal

Systematic Name	4-Methyl-2-phenylpent-2-enal
IUPAC Name (E-isomer)	(2E)-4-Methyl-2-phenylpent-2-enal
IUPAC Name (Z-isomer)	(2Z)-4-methyl-2-phenylpent-2-enal
Common Synonyms	Cocoa pentenal, alpha-Isobutylidenebenzeneacetaldehyde
Other Names	2-Phenyl-4-methylpent-2-enal, Benzeneacetaldehyde, α -(2-methylpropylidene)-
CAS Number	26643-91-4
EC Number	247-869-4
FEMA Number	3200

Physicochemical Properties

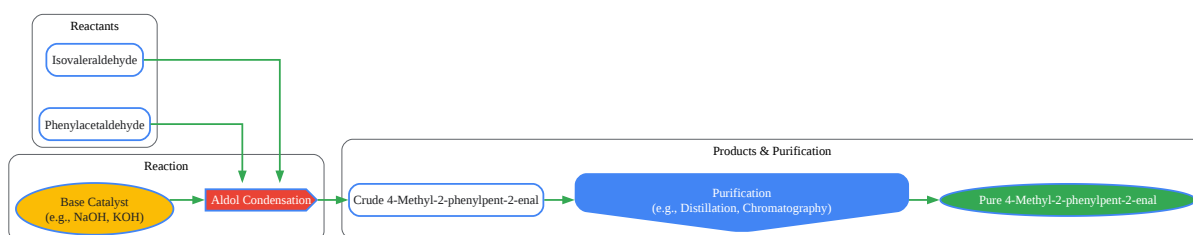
A summary of the key physicochemical properties of **4-Methyl-2-phenylpent-2-enal** is presented in Table 2. These properties are essential for its handling, formulation, and analysis.

Table 2: Physicochemical Properties of 4-Methyl-2-phenylpent-2-enal

Molecular Formula	C ₁₂ H ₁₄ O
Molecular Weight	174.24 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	96 °C at 0.7 mmHg
Density	0.983 g/mL at 25 °C
Refractive Index	n _{20/D} 1.536
Solubility	Soluble in alcohol

Synthesis and Manufacturing

4-Methyl-2-phenylpent-2-enal is typically synthesized via an aldol condensation reaction. This classic carbon-carbon bond-forming reaction involves the base-catalyzed reaction of an enolate with a carbonyl compound, followed by dehydration.



[Click to download full resolution via product page](#)

Caption: Synthesis of **4-Methyl-2-phenylpent-2-enal** via Aldol Condensation.

Experimental Protocol: Aldol Condensation

The following is a representative protocol for the synthesis of **4-Methyl-2-phenylpent-2-enal**.

Materials:

- Phenylacetaldehyde
- Isovaleraldehyde (3-Methylbutanal)
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)

- Ethanol
- Diethyl ether or Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve equimolar amounts of phenylacetaldehyde and isovaleraldehyde in ethanol.
- Slowly add a catalytic amount of a base (e.g., a solution of NaOH or KOH in ethanol) to the stirred solution at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC). The reaction is typically complete within a few hours.
- Once the reaction is complete, neutralize the mixture with a dilute acid (e.g., 1 M HCl).
- Remove the ethanol under reduced pressure using a rotary evaporator.
- To the resulting residue, add water and extract the product with diethyl ether or ethyl acetate.
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation or column chromatography on silica gel to yield pure **4-Methyl-2-phenylpent-2-enal**.

Analytical Methods

Accurate and precise analytical methods are essential for the quality control and characterization of **4-Methyl-2-phenylpent-2-enal**.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of **4-Methyl-2-phenylpent-2-enal**.

Protocol:

- Column: C18 reverse-phase column (e.g., Newcrom R1).
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility).
- Detection: UV detection at an appropriate wavelength.
- Application: This method is suitable for purity assessment, quantitative analysis, and preparative separation for impurity isolation.

Toxicology and Regulatory Status

The toxicological profile of **4-Methyl-2-phenylpent-2-enal** is of significant concern, particularly for its use in consumer products.

Genotoxicity

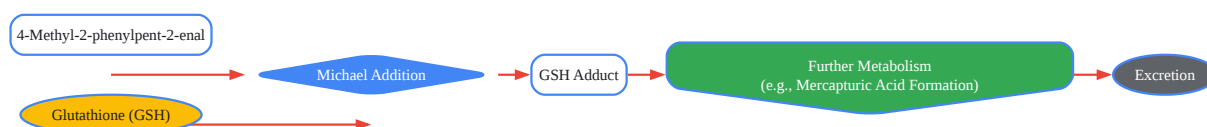
Recent evaluations by the European Food Safety Authority (EFSA) have raised concerns about the genotoxic potential of **4-Methyl-2-phenylpent-2-enal**. Genotoxicity refers to the ability of a chemical to damage the genetic information within a cell, which can lead to mutations and potentially cancer.

The EFSA Panel on Food Additives and Flavourings concluded that a genotoxic potential for this substance could not be ruled out. As a result, the European Union is set to prohibit its use in food from February 2025.

Metabolism and Mechanism of Toxicity

As an α,β -unsaturated aldehyde, **4-Methyl-2-phenylpent-2-enal** is expected to be reactive towards biological nucleophiles. The electrophilic β -carbon can undergo Michael addition with cellular thiols, such as glutathione (GSH).

Depletion of intracellular GSH can lead to oxidative stress and cellular damage. The metabolism of α,β -unsaturated aldehydes often involves conjugation with GSH, followed by further enzymatic modifications and excretion.



[Click to download full resolution via product page](#)

Caption: Postulated Metabolic Pathway of **4-Methyl-2-phenylpent-2-enal**.

Experimental Protocol: In Vitro Micronucleus Assay

The in vitro micronucleus assay is a widely used method to assess the genotoxic potential of a compound by detecting the formation of micronuclei, which are small nuclei that form around chromosome fragments or whole chromosomes that were not incorporated into the main nucleus during cell division.

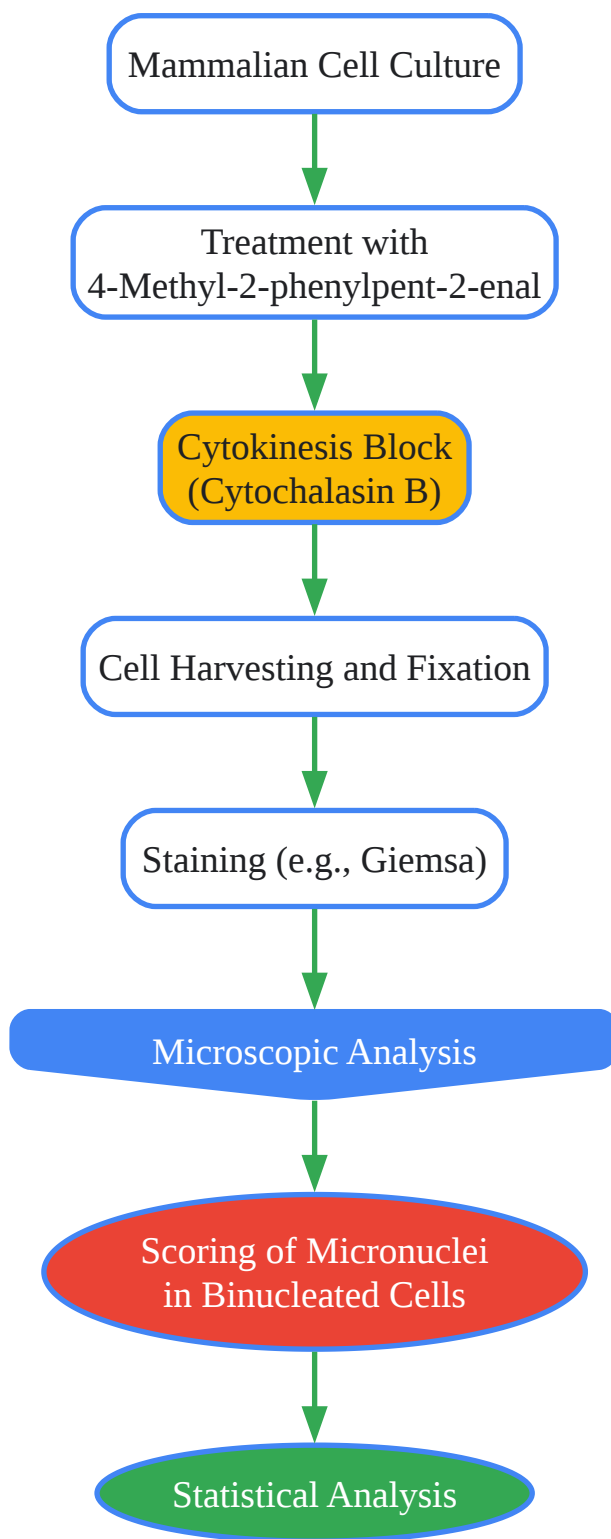
Objective: To evaluate the potential of **4-Methyl-2-phenylpent-2-enal** to induce micronuclei in cultured mammalian cells.

Cell Line: Human peripheral blood lymphocytes or a suitable mammalian cell line (e.g., CHO, V79, TK6).

Procedure:

- Cell Culture: Culture the cells in a suitable medium until they reach the desired confluency.
- Treatment: Expose the cells to a range of concentrations of **4-Methyl-2-phenylpent-2-enal**, along with a vehicle control and a positive control. The treatment is typically performed for a short period (e.g., 3-6 hours) in the presence and absence of a metabolic activation system (S9 mix) and for a longer period (e.g., 24 hours) without S9.

- **Cytokinesis Block:** After the treatment period, add cytochalasin B to the culture medium to block cytokinesis, resulting in binucleated cells.
- **Harvesting and Staining:** Harvest the cells, fix them, and stain them with a DNA-specific stain (e.g., Giemsa or a fluorescent dye).
- **Scoring:** Analyze the slides under a microscope and score the frequency of micronuclei in at least 1000 binucleated cells per concentration.
- **Data Analysis:** Statistically analyze the data to determine if there is a significant, dose-dependent increase in the frequency of micronucleated cells compared to the vehicle control.



[Click to download full resolution via product page](#)

Caption: Workflow for the In Vitro Micronucleus Assay.

Implications for Drug Development

For professionals in drug development, the case of **4-Methyl-2-phenylpent-2-enal** serves as an important reminder of the potential for seemingly innocuous compounds to possess toxicological liabilities. The presence of an α,β -unsaturated aldehyde moiety is a structural alert for potential reactivity and toxicity.

The genotoxicity concerns associated with this compound highlight the importance of early and thorough toxicological screening in the drug development process. Understanding the metabolic pathways and potential for covalent binding to cellular macromolecules is crucial for assessing the safety of new chemical entities.

Conclusion

4-Methyl-2-phenylpent-2-enal is a well-characterized synthetic compound with a history of use as a flavoring agent. However, recent findings regarding its potential genotoxicity have led to significant regulatory action. For researchers and drug development professionals, this compound exemplifies the importance of a comprehensive understanding of a molecule's chemical reactivity, metabolic fate, and toxicological profile. The information and protocols provided in this guide are intended to support further research and informed decision-making in the development of safe and effective new products.

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methyl-2-phenylpent-2-enal]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580967#synonyms-and-cas-number-for-4-methyl-2-phenylpent-2-enal\]](https://www.benchchem.com/product/b1580967#synonyms-and-cas-number-for-4-methyl-2-phenylpent-2-enal)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com